

Application Notes and Protocols: Stereoselective Synthesis Involving 2-Ethoxytetrahydrofuran and its Analogs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxytetrahydrofuran

Cat. No.: B085397

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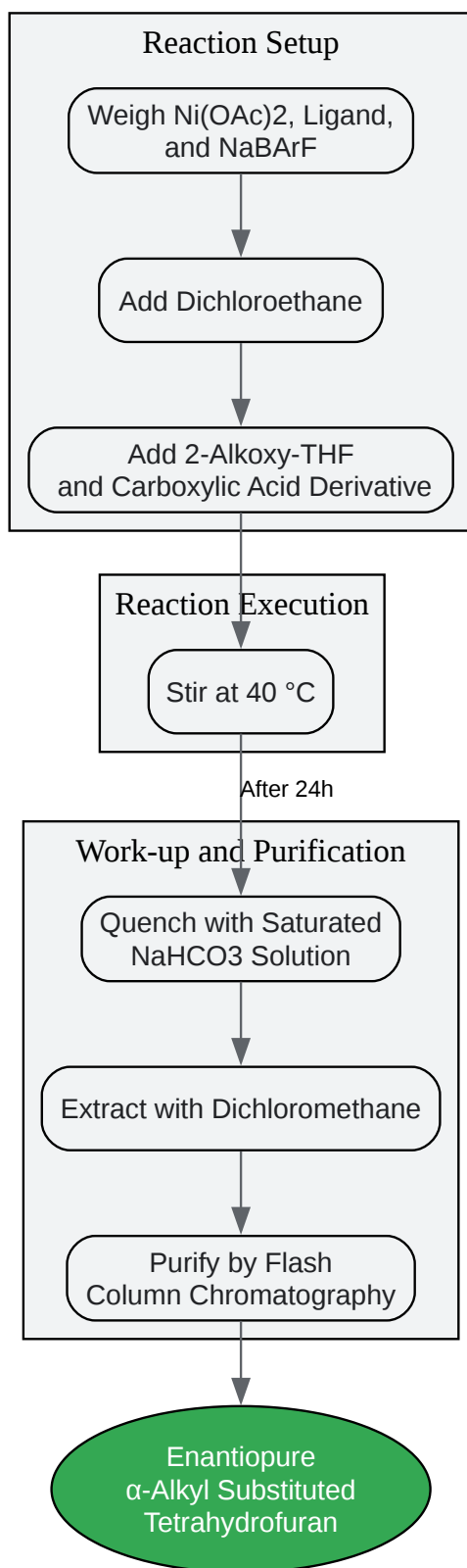
For Researchers, Scientists, and Drug Development Professionals

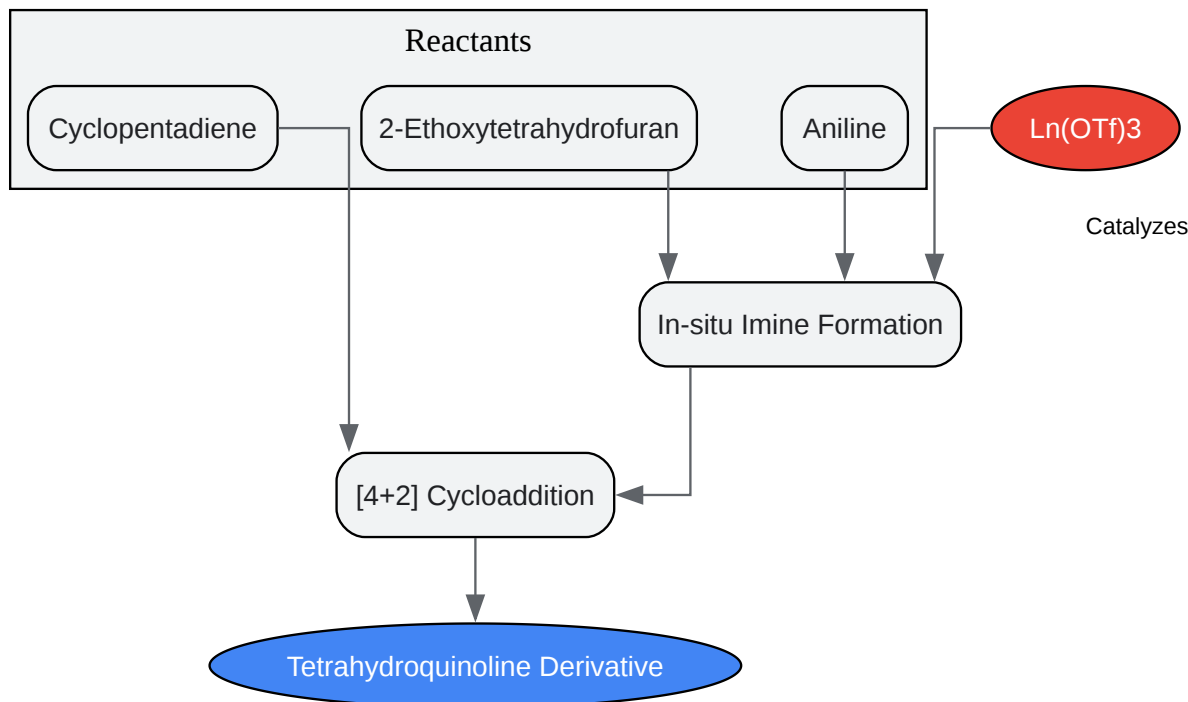
These application notes provide detailed protocols and data for two distinct stereoselective synthetic methods involving 2-alkoxytetrahydrofurans. The first is a cutting-edge nickel-catalyzed enantioselective alkylation, and the second is a representative protocol for a Lanthanide-catalyzed diastereoselective Povarov reaction.

Nickel(II)-Catalyzed Enantioselective Alkylation of 2-Alkoxytetrahydrofurans

This section details a highly efficient method for the asymmetric alkylation of 2-alkoxytetrahydrofurans, leading to the synthesis of valuable chiral α -alkyl substituted tetrahydrofurans. This reaction proceeds via the in-situ formation of a non-resonance-stabilized oxocarbenium ion, which then undergoes an enantioselective nucleophilic attack.

Experimental Workflow





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- To cite this document: BenchChem. [Application Notes and Protocols: Stereoselective Synthesis Involving 2-Ethoxytetrahydrofuran and its Analogs]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085397#2-ethoxytetrahydrofuran-catalyzed-stereoselective-synthesis>]

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